

Application Note and Protocol: Preparation of VT-105 Stock Solution

Author: BenchChem Technical Support Team. Date: December 2025



Audience: Researchers, scientists, and drug development professionals.

Introduction **VT-105** is a highly potent and selective small molecule inhibitor of TEA Domain (TEAD) transcription factors.[1] It functions by blocking the auto-palmitoylation of TEAD, a critical step for its interaction with the transcriptional co-activators YAP (Yes-associated protein) and TAZ (transcriptional coactivator with PDZ-binding motif).[1][2] These proteins are the downstream effectors of the Hippo signaling pathway, which is crucial for regulating tissue growth and organ size.[2] Dysregulation of the Hippo pathway and subsequent activation of the YAP/TAZ-TEAD transcriptional program are implicated in various cancers, particularly NF2-deficient mesothelioma.[3][4] **VT-105** selectively inhibits YAP/TAZ-TEAD promoted gene transcription, demonstrating an IC50 of 10.4 nM in reporter assays.[1]

Accurate preparation of stock solutions is a fundamental requirement for ensuring reproducibility and reliability in experimental studies involving **VT-105**. This document provides a detailed protocol for the preparation, storage, and handling of a **VT-105** stock solution for research use.

VT-105 Chemical and Physical Properties

A summary of the key quantitative data for **VT-105** is presented below. This information is essential for accurate calculations and proper handling of the compound.



Property	Value	Reference
Synonyms	VT 105, VT105	[3][5]
CAS Number	2417718-38-6 (S-isomer)	[3][5]
Molecular Formula	C24H18F3N3O	[3][5]
Molecular Weight	421.42 g/mol	[3][5]
Appearance	Solid	[5]
Solubility	10 mM in DMSO	[1]
Purity	>98% (typical)	
Storage (Powder)	Dry, dark. Short term (daysweeks) at 0-4°C; Long term (months-years) at -20°C.	[3][5]
Storage (Stock Solution)	Aliquoted and stored at -80°C.	[5]

Experimental Protocol: Preparation of 10 mM VT-105 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **VT-105** in Dimethyl Sulfoxide (DMSO).

Materials and Equipment

- VT-105 powder (CAS# 2417718-38-6)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO, cell culture grade)
- Analytical balance
- Spatula
- · Weighing paper or boat
- Calibrated micropipettes (P1000, P200)



- Sterile microcentrifuge tubes or cryogenic vials
- Vortex mixer
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Safety Precautions

- VT-105 is for research use only and not for human or veterinary use.[3]
- Handle VT-105 powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
 [5]
- Wear appropriate PPE, including safety goggles, gloves, and a lab coat, to prevent skin and eye contact.[5]
- Consult the Safety Data Sheet (SDS) for comprehensive safety information before handling.

Step-by-Step Procedure

Calculation: To prepare a 10 mM stock solution, the required mass of **VT-105** must be calculated.

- Formula: Mass (mg) = Desired Concentration (M) x Volume (L) x Molecular Weight (g/mol) x 1000 (mg/g)
- For 1 mL of 10 mM stock: Mass (mg) = (0.010 mol/L) x (0.001 L) x (421.42 g/mol) x 1000 (mg/g) Mass (mg) = 4.2142 mg

Preparation Steps:

- Weighing: Carefully weigh out 4.21 mg of VT-105 powder using an analytical balance and transfer it into a sterile microcentrifuge tube.
- Solvent Addition: Using a calibrated micropipette, add 1.0 mL of anhydrous DMSO to the tube containing the VT-105 powder.



- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A clear solution should be observed. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Verification: Ensure no visible particulates remain in the solution. If particulates are present, continue vortexing.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 μL) in sterile, clearly labeled cryogenic vials or microcentrifuge tubes.[4]
- Labeling: Label each aliquot clearly with the compound name (VT-105), concentration (10 mM), solvent (DMSO), preparation date, and your initials.

Storage and Handling

- Long-term storage: Store the aliquoted stock solution at -80°C.[5] When stored properly, the solution should be stable for several months.
- Short-term storage: For daily or weekly use, an aliquot can be stored at -20°C.[3]
- Handling: Before use, thaw a single aliquot at room temperature and gently mix before
 diluting into your experimental medium. Avoid leaving the stock solution at room temperature
 for extended periods. Discard any unused portion of a thawed aliquot; do not refreeze.[4]

Visualized Pathways and Workflows Hippo Signaling Pathway and VT-105 Mechanism of Action

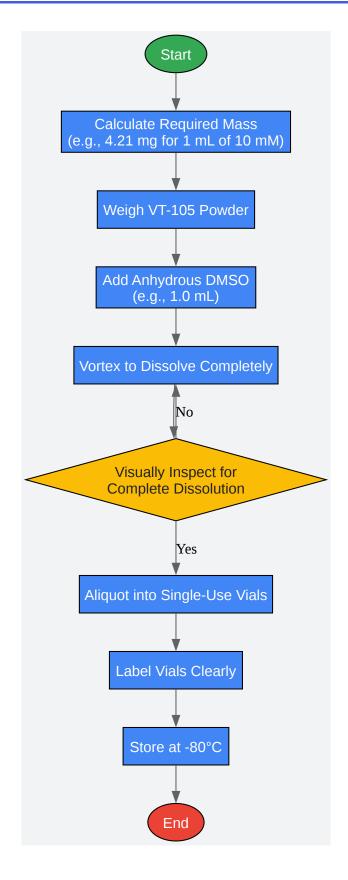
The Hippo signaling pathway is a key regulator of cell proliferation and apoptosis. **VT-105** targets the final transcriptional step of this pathway.

Caption: Mechanism of **VT-105** in the Hippo signaling pathway.

Experimental Workflow for Stock Solution Preparation

This diagram outlines the logical steps for preparing the **VT-105** stock solution.





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Caption: Workflow for preparing **VT-105** stock solution.



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- To cite this document: BenchChem. [Application Note and Protocol: Preparation of VT-105 Stock Solution]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12370166#how-to-prepare-vt-105-stock-solution]

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